

# Quin C1 solubility in DMSO and cell culture media.

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## Compound of Interest

Compound Name: Quin C1

Cat. No.: B1663743

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## Quin C1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and use of **Quin C1** in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Quin C1**?

A1: The recommended solvent for dissolving **Quin C1** is dimethyl sulfoxide (DMSO).

Q2: What is the solubility of **Quin C1** in DMSO?

A2: The solubility of **Quin C1** in DMSO is 100 mg/mL (224.46 mM). It is important to note that ultrasonic assistance may be required to achieve complete dissolution.<sup>[1]</sup> For optimal results, it is highly recommended to use newly opened, anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound.<sup>[1]</sup>

Q3: How should I prepare a stock solution of **Quin C1**?

A3: To prepare a stock solution, dissolve **Quin C1** in high-quality, anhydrous DMSO. For example, to make a 10 mM stock solution, you would dissolve 4.4551 mg of **Quin C1** in 1 mL of DMSO. Further dilutions to your desired concentration can then be made from this stock.

Q4: Can I dissolve **Quin C1** directly in cell culture media?

A4: Direct dissolution of **Quin C1** in aqueous solutions like cell culture media is generally not recommended due to its hydrophobic nature. The standard and recommended procedure is to first prepare a concentrated stock solution in DMSO and then dilute this stock into the cell culture medium to achieve the final desired concentration for your experiment.

Q5: What is the maximum concentration of DMSO that is safe for cells in culture?

A5: The tolerance of cell lines to DMSO can vary. However, it is a common practice to keep the final concentration of DMSO in the cell culture medium at or below 0.1% to avoid cytotoxic effects.<sup>[2]</sup> You should always perform a vehicle control experiment to ensure that the concentration of DMSO used does not affect your experimental results.

Q6: How should I store my **Quin C1** stock solution?

A6: **Quin C1** stock solutions in DMSO are stable for up to 6 months when stored at -80°C and for up to 1 month when stored at -20°C.<sup>[1]</sup> Another source suggests stability for 2 weeks at 4°C and 6 months at -80°C in DMSO.<sup>[3]</sup> To ensure the integrity of your stock solution, it is advisable to aliquot it into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Quin C1 precipitate observed in DMSO stock solution.	The solubility limit has been exceeded.	Gently warm the solution and use sonication to aid dissolution. If precipitation persists, consider preparing a more dilute stock solution.
The DMSO used was not anhydrous.	Use a fresh, unopened bottle of anhydrous DMSO for preparing your stock solution.	
Precipitation is observed after diluting the DMSO stock into cell culture media.	The final concentration of Quin C1 exceeds its solubility in the aqueous media.	Increase the volume of the cell culture media to further dilute the compound. It may also be beneficial to pre-warm the media before adding the Quin C1 stock solution and to mix it thoroughly and immediately.
The concentration of the DMSO stock solution is too high.	Prepare an intermediate dilution of your stock solution in DMSO before adding it to the cell culture media. This will lower the localized concentration of Quin C1 upon addition.	
Inconsistent experimental results.	Degradation of Quin C1 due to improper storage.	Ensure your stock solution is stored at the recommended temperature (-80°C for long-term storage) and avoid multiple freeze-thaw cycles by preparing aliquots.
The final DMSO concentration is affecting the cells.	Perform a dose-response experiment with DMSO alone to determine the maximum non-toxic concentration for your specific cell line. Ensure	

the final DMSO concentration  
in all experimental wells,  
including controls, is  
consistent.

## Data and Protocols

### Solubility Data

Solvent	Concentration	Notes
DMSO	100 mg/mL (224.46 mM)	Ultrasonic assistance is recommended. Use of newly opened, anhydrous DMSO is crucial for optimal solubility.

## Stock Solution Preparation Protocol

This protocol outlines the steps to prepare a 10 mM stock solution of **Quin C1**.

- Materials:
  - Quin C1** (Molecular Weight: 445.51 g/mol )
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
  - Calibrated scale
  - Vortex mixer
  - Sonicator (optional, but recommended)
- Procedure:
  - Accurately weigh out 4.4551 mg of **Quin C1**.
  - Transfer the weighed **Quin C1** into a sterile microcentrifuge tube.

3. Add 1 mL of anhydrous DMSO to the tube.
4. Vortex the solution thoroughly for several minutes to facilitate dissolution.
5. If the compound is not fully dissolved, place the tube in a sonicator bath for 10-15 minutes.
6. Once the **Quin C1** is completely dissolved, your 10 mM stock solution is ready.
7. For storage, dispense the stock solution into smaller, single-use aliquots to minimize freeze-thaw cycles.
8. Store the aliquots at -80°C for up to 6 months.

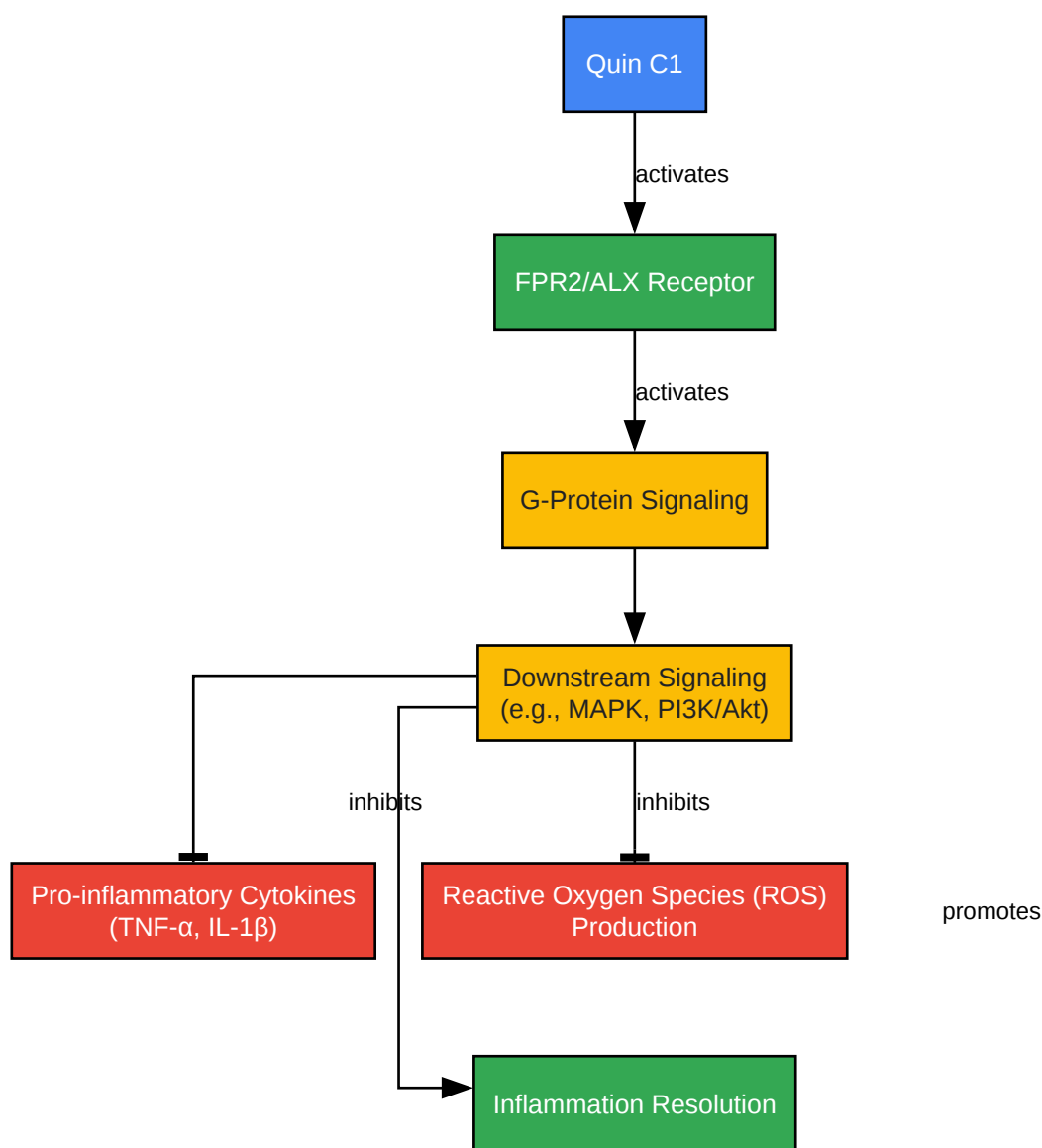
## Cell Culture Dosing Protocol

This protocol describes how to dilute your **Quin C1** stock solution into cell culture media for experiments.

- Objective: To prepare 1 mL of cell culture media containing a final concentration of 10  $\mu$ M **Quin C1**.
- Procedure:
  1. Thaw a single-use aliquot of your 10 mM **Quin C1** stock solution at room temperature.
  2. In a sterile tube, add 999  $\mu$ L of your pre-warmed cell culture medium.
  3. Add 1  $\mu$ L of the 10 mM **Quin C1** stock solution to the 999  $\mu$ L of cell culture medium.
  4. Mix the solution gently but thoroughly by pipetting up and down or by gentle vortexing.
  5. This will result in a 1 mL solution with a final **Quin C1** concentration of 10  $\mu$ M and a final DMSO concentration of 0.1%.
  6. Immediately add the prepared solution to your cells.
  7. Note: Always prepare a vehicle control containing the same final concentration of DMSO (in this case, 0.1%) in cell culture media to treat a parallel set of cells.

## Signaling Pathway

**Quin C1** is a potent and specific agonist for the Formyl Peptide Receptor 2 (FPR2), also known as Lipoxin A4 Receptor (ALX). Activation of FPR2 by **Quin C1** initiates a signaling cascade that has been shown to have anti-inflammatory and pro-resolving effects. This includes the reduction of pro-inflammatory cytokines such as TNF- $\alpha$  and IL-1 $\beta$ , and a decrease in the production of reactive oxygen species (ROS).

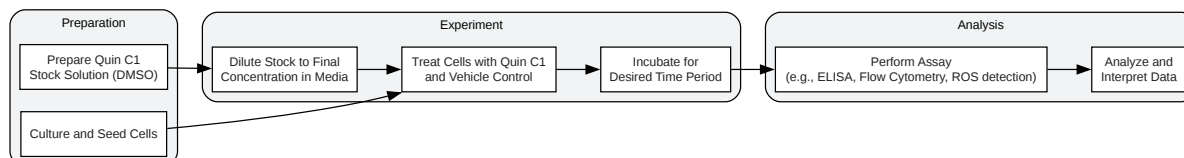


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Caption: **Quin C1** signaling pathway via the FPR2/ALX receptor.

## Experimental Workflow

The following diagram illustrates a typical workflow for conducting a cell-based assay with **Quin C1**.



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Caption: General experimental workflow for cell-based assays using **Quin C1**.

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## References

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